

Application Note: Quantitative Analysis of Benzyl D-Glucuronate in Biological Samples

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Compound of Interest

Compound Name: *Benzyl D-Glucuronate*

Cat. No.: *B1140512*

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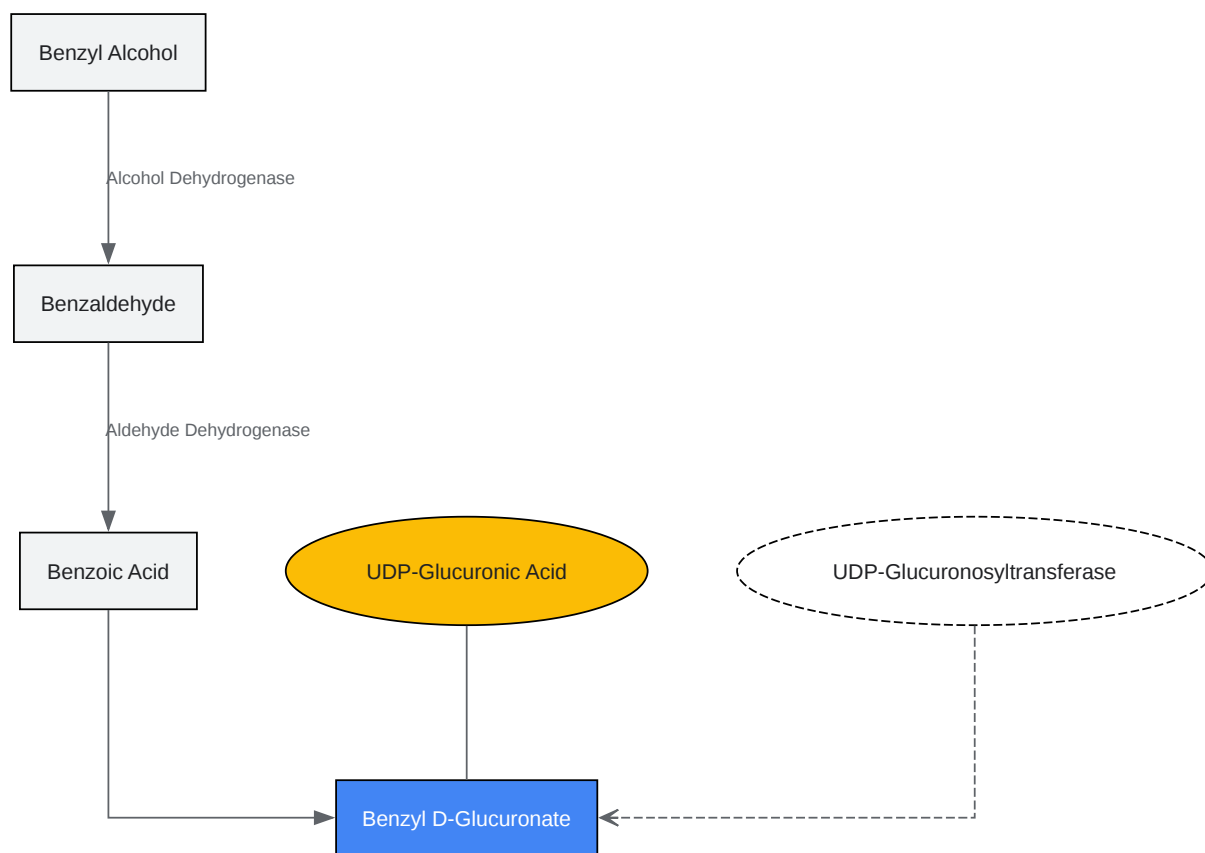
Introduction

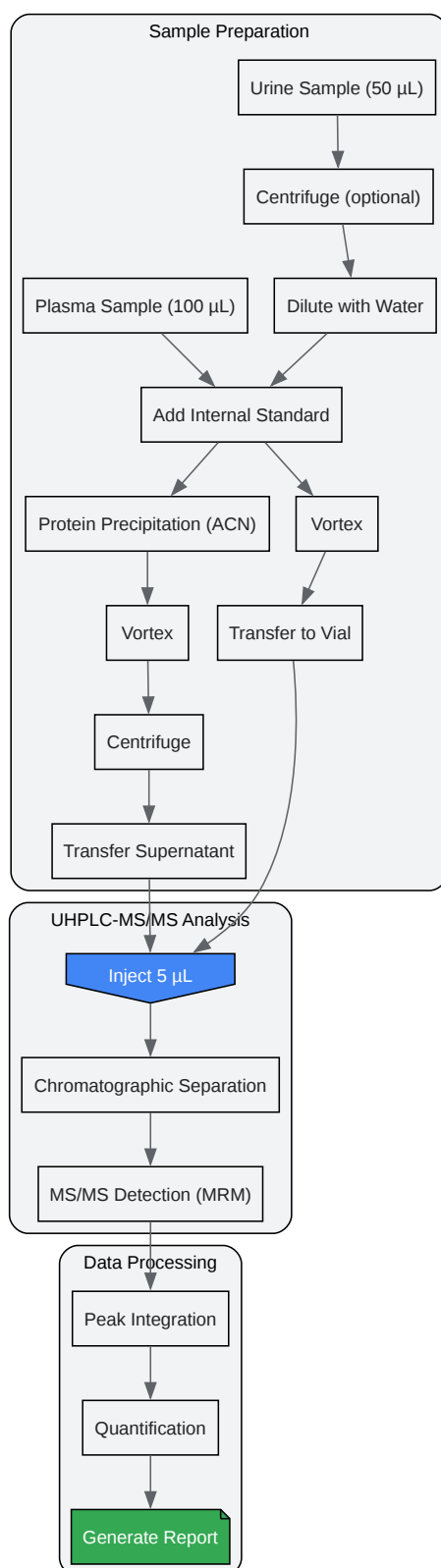
Benzyl D-Glucuronate is a phase II metabolite of benzyl alcohol, a common preservative, fragrance component, and industrial solvent. Benzyl alcohol is metabolized in the liver, first to benzoic acid and then conjugated with glucuronic acid to form **Benzyl D-Glucuronate**, which is subsequently excreted in the urine.^{[1][2][3]} The quantification of **Benzyl D-Glucuronate** in biological matrices such as plasma and urine is essential for pharmacokinetic studies, toxicology assessments, and monitoring exposure to benzyl alcohol-containing products.

This application note provides a detailed protocol for the sensitive and selective quantification of **Benzyl D-Glucuronate** in human plasma and urine using Ultra-High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (UHPLC-MS/MS). The described methodology is intended for researchers, scientists, and drug development professionals.

Metabolic Pathway of Benzyl Alcohol

Benzyl alcohol undergoes oxidation to benzaldehyde, followed by further oxidation to benzoic acid. Benzoic acid is then conjugated with glucuronic acid by UDP-glucuronosyltransferase to form **Benzyl D-Glucuronate**, a more water-soluble compound that can be readily eliminated from the body.^{[3][4]}





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